

Column selection guide for telmisartan impurity analysis (C8 vs C18)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Telmisartan Dimer Impurity*

CAS No.: *884330-14-7*

Cat. No.: *B586178*

[Get Quote](#)

Technical Support Center: Telmisartan Impurity Analysis

A Senior Application Scientist's Guide to C8 vs. C18 Column Selection

Welcome to the technical support center for telmisartan impurity analysis. This guide is designed for researchers, analytical scientists, and drug development professionals to navigate the critical decision of selecting the appropriate reversed-phase HPLC column. As a senior application scientist, my goal is to provide not just protocols, but the underlying scientific rationale to empower you to make informed decisions and effectively troubleshoot your separations.

This guide is structured as a series of questions you might encounter during method development and routine analysis. We will explore the fundamental differences between C8 and C18 stationary phases and apply them directly to the unique challenges presented by telmisartan and its related substances.

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical properties of telmisartan that influence its chromatographic behavior?

A1: Understanding the physicochemical properties of telmisartan is the foundation for selecting an appropriate HPLC column. Telmisartan is a large, complex molecule with distinct characteristics:

- **High Hydrophobicity:** Telmisartan has a high LogP value, reported to be around 7.7, making it very non-polar.[1] This is the primary driver for its strong retention in reversed-phase HPLC.
- **Multiple Ionizable Groups:** The molecule possesses three pKa values: a carboxylic acid group with a pKa of approximately 3.62, and two benzimidazole groups with pKa values around 4.57 and 5.86.[2] This means its charge state is highly dependent on the mobile phase pH, which can be manipulated to fine-tune retention and selectivity. At a pH below 3.62, the molecule will be cationic. Between pH 4.6 and 5.9, it can exist as a zwitterion, and at higher pH, it will be anionic.

These properties dictate that the primary mechanism of separation will be hydrophobic interaction with the stationary phase, but secondary interactions and selectivity can be significantly influenced by mobile phase pH.

Q2: C18 is often the default column choice. Why should I even consider a C8 for telmisartan analysis?

A2: While C18 columns are a versatile starting point due to their strong hydrophobicity, a C8 column offers distinct advantages that can be highly beneficial for telmisartan analysis. The choice is not just about retention, but about achieving the best possible selectivity and efficiency.

A C18 (octadecylsilane) phase has longer alkyl chains than a C8 (octylsilane) phase, leading to a more densely packed, hydrophobic surface.[3] A C8 phase is less hydrophobic.[3] Here's how this difference translates into practical advantages for a C8 column in this specific application:

- **Faster Analysis Times:** Due to its high hydrophobicity, telmisartan can be very strongly retained on a C18 column, often requiring a high percentage of organic solvent in the mobile phase to elute it in a reasonable time. A C8 column, being less retentive, will allow for the elution of telmisartan and its non-polar impurities with a lower concentration of organic modifier or a shorter gradient time, leading to faster sample throughput.[3]
- **Improved Peak Shape for Basic Impurities:** Telmisartan and some of its impurities contain basic nitrogen atoms. These can interact with acidic silanol groups on the silica backbone of the column, which can lead to peak tailing.[4][5] The shorter, less dense C8 chains can provide better access for mobile phase additives to shield these silanols, and some evidence suggests that analytes have more "equal access" to the active sites, potentially reducing tailing.
- **Alternative Selectivity:** Selectivity, the ability to separate two adjacent peaks, is not solely dependent on hydrophobicity. Sometimes, the subtle differences in how analytes interact with the shorter C8 chains compared to the longer C18 chains can alter the elution order or improve the resolution of a critical impurity pair.[6]

Q3: When is a C18 column the superior choice for telmisartan impurity analysis?

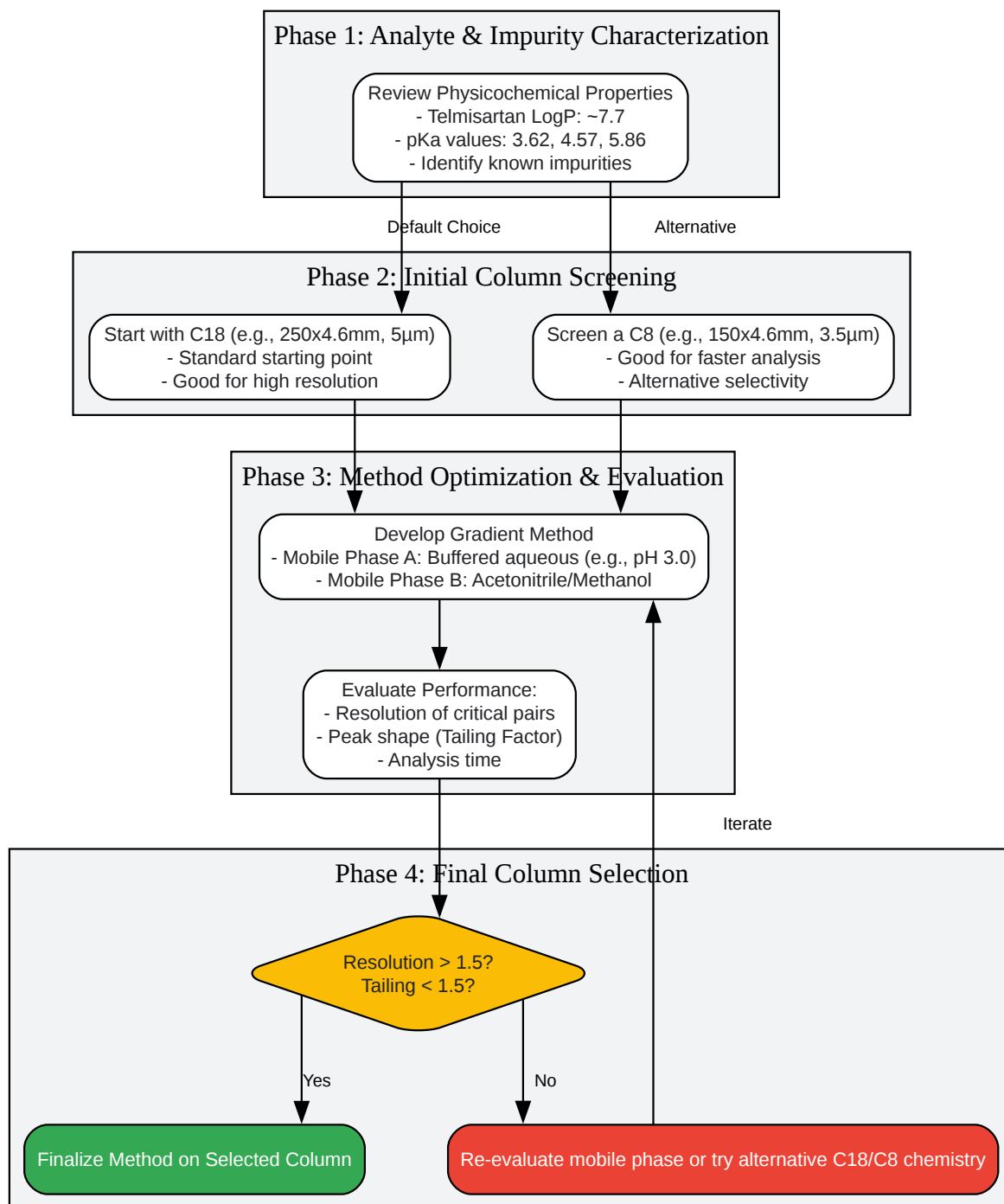
A3: A C18 column is the workhorse of reversed-phase chromatography for good reason, and it is an excellent choice for telmisartan analysis under several circumstances:

- **High-Resolution Demands:** The greater surface area and higher carbon load of a C18 column generally provide greater resolving power for complex mixtures containing many impurities.[3] If you are dealing with a sample that has numerous, closely eluting process impurities and degradation products, the increased retention of a C18 column can provide the extra separation window needed to resolve them.
- **Separating Structurally Similar Impurities:** When impurities have very similar structures and hydrophobicities, the stronger retention on a C18 column can amplify the small differences between them, leading to better separation. This is particularly true for isomers or analogues of telmisartan.

- **Pharmacopeial Method Compliance:** Many established pharmacopeial methods, such as the one in the European Pharmacopoeia for telmisartan, specify a C18 column.^[2] Adhering to these methods requires the use of the specified column chemistry.

Column Selection and Method Development Workflow

The decision to use a C8 or C18 column should be a systematic process. The following workflow and diagram illustrate a logical approach to column selection and initial method development.



[Click to download full resolution via product page](#)

Caption: Decision workflow for C8 vs. C18 column selection.

Comparative Summary: C8 vs. C18 for Telmisartan Analysis

Feature	C8 Column	C18 Column	Senior Scientist's Insight
Stationary Phase	Octylsilane (8-carbon chain)	Octadecylsilane (18-carbon chain)	The shorter C8 chains are less densely packed, which can sometimes improve peak shape for basic compounds.
Hydrophobicity	Moderate	High	C18 provides stronger retention, which is useful for resolving structurally similar, non-polar impurities.
Retention	Lower retention for non-polar compounds.	Higher retention for non-polar compounds.	For the highly hydrophobic telmisartan, a C8 can significantly shorten run times.
Typical Use Case	When fast analysis is a priority, or when peak tailing with basic compounds is an issue on a C18.	For complex impurity profiles requiring maximum resolution, or when following pharmacopeial methods.	
Selectivity	Offers different selectivity that may resolve critical pairs that co-elute on a C18.	The industry standard, providing robust and well-characterized selectivity for a wide range of analytes.	Always screen both column types during method development; selectivity differences can be unpredictable.

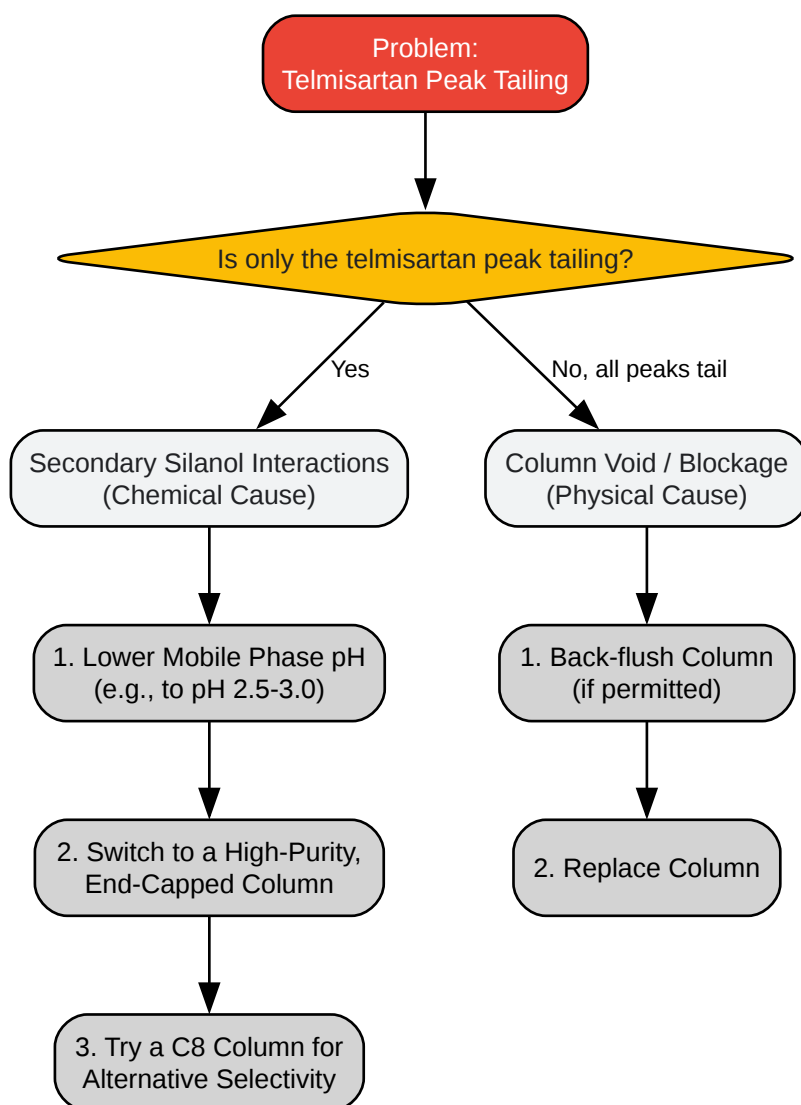
Troubleshooting Guide

Q4: My telmisartan peak is tailing significantly on my C18 column. What should I do?

A4: Peak tailing for telmisartan is a common issue, often caused by secondary interactions between the basic benzimidazole groups and acidic silanol groups on the column's silica surface.^[7] Here is a systematic approach to troubleshooting:

Step-by-Step Troubleshooting Protocol:

- **Check Mobile Phase pH:** Ensure your mobile phase buffer is adequately controlling the pH. A low pH (e.g., 2.5-3.0) using a phosphate or formate buffer will ensure that the carboxylic acid group is protonated and the basic groups are consistently protonated. This minimizes secondary interactions with silanols.
- **Use a Modern, High-Purity Column:** Older columns often have a higher concentration of active silanol groups. Using a modern, end-capped C18 or C8 column from a reputable manufacturer can significantly reduce tailing.
- **Consider a C8 Column:** If tailing persists on a C18, switching to a C8 column is a logical next step. The different surface chemistry might inherently provide a better peak shape for your specific conditions.
- **Check for Column Contamination or Voids:** If all peaks in your chromatogram are tailing, it could indicate a physical problem with the column, such as a partially blocked inlet frit or a void at the head of the column.^[8] Try back-flushing the column (if the manufacturer allows) or replacing it.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for peak tailing issues.

Q5: I have a critical pair of impurities that are not resolving on my C8 column. What are my options?

A5: Failure to resolve a critical pair is a selectivity issue. Since you are already using a C8, which offers a different selectivity from a C18, here are the next steps:

Step-by-Step Troubleshooting Protocol:

- Switch to a C18 Column: The most straightforward step is to try a C18 column. The increased hydrophobicity and different surface morphology may provide the necessary selectivity to separate the pair.
- Optimize the Mobile Phase:
 - Change the Organic Modifier: If you are using acetonitrile, try methanol, or a mixture of the two. These solvents have different properties and can alter selectivity.
 - Adjust the pH: Even small changes in the mobile phase pH can alter the ionization state of telmisartan and its impurities, potentially leading to significant changes in retention and selectivity.
- Adjust the Gradient: A shallower gradient will increase the time analytes spend in the column, which can improve the resolution of closely eluting peaks.
- Consider a Phenyl Column: If both C8 and C18 fail to provide resolution, a column with a different stationary phase chemistry, such as a phenyl-hexyl column, could be beneficial. The aromatic rings of the phenyl phase can introduce π - π interactions, offering a completely different separation mechanism that might resolve your critical pair.[9]

This comprehensive guide provides a framework for making an informed decision between C8 and C18 columns for telmisartan impurity analysis. By understanding the underlying chemical principles and following a systematic approach to method development and troubleshooting, you can achieve robust and reliable separations.

References

- Babu, G. D. K., et al. (2014). Detection, isolation and characterization of principle synthetic route indicative impurity in telmisartan. Arabian Journal of Chemistry. Available at: [\[Link\]](#)
- Marineni, B., & Reddy, T. S. (2014). Simultaneous Determination of Telmisartan Impurities and Chlorthalidone impurities by UPLC. International Journal of Pharmaceutical Sciences Review and Research. Available at: [\[Link\]](#)
- Chromatography Forum. (2007). C8 vs C18 columns. Available at: [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). Telmisartan. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Wiranidchamong, C., et al. (2024). Structural Characterization and Pharmaceutical Evaluation of Telmisartan Hydrochloride Salts. MDPI. Available at: [\[Link\]](#)
- Reddy, G. S., et al. (2018). Development and Validation of Stability Indicating HPLC Method for the Determination of Process and Degradation Related Impurities in Telmisartan Drug. Chemical Methodologies. Available at: [\[Link\]](#)
- Hawach Scientific. (2025). Difference between C18 Column and C8 Column. Available at: [\[Link\]](#)
- ResearchGate. (2025). Selectivity differences for C18 and C8 reversed-phase columns as a function of temperature and gradient steepness I. Optimizing selectivity and resolution. Available at: [\[Link\]](#)
- GALAK Chromatography. (n.d.). How to choose reversed-phase HPLC column C18, C8, C4. Available at: [\[Link\]](#)
- uHPLCs. (2024). C8 Column vs C18 Column You Must Know. YouTube. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Typical chromatograms of (a) telmisartan with all impurities and (b)... Available at: [\[Link\]](#)
- Element Lab Solutions. (n.d.). Peak Tailing in HPLC. Available at: [\[Link\]](#)
- Waters Corporation. (n.d.). Troubleshooting Peak Shape Problems in HPLC. Available at: [\[Link\]](#)
- Restek Corporation. (2018). LC Troubleshooting—All of My Peaks are Tailing! What Should I Do? YouTube. Available at: [\[Link\]](#)
- Chadha, R., et al. (2018). Enhanced Solubility of Telmisartan Phthalic Acid Cocrystals within the pH Range of a Systemic Absorption Site. ACS Omega. Available at: [\[Link\]](#)

- Dolan, J. W. (2012). Troubleshooting Basics, Part IV: Peak Shape Problems. LCGC International. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Telmisartan | C33H30N4O2 | CID 65999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. m.youtube.com [m.youtube.com]
- 4. elementlabsolutions.com [elementlabsolutions.com]
- 5. youtube.com [youtube.com]
- 6. hawach.com [hawach.com]
- 7. waters.com [waters.com]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. bvchroma.com [bvchroma.com]
- To cite this document: BenchChem. [Column selection guide for telmisartan impurity analysis (C8 vs C18)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b586178/docs#column-selection-guide-for-telmisartan-impurity-analysis-c8-vs-c18\]](https://www.benchchem.com/product/b586178/docs#column-selection-guide-for-telmisartan-impurity-analysis-c8-vs-c18)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)